

Eichlerianic Acid: A Technical Overview of its Physicochemical Properties and Characterization

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Compound of Interest

Compound Name: *Eichlerianic acid*

Cat. No.: *B1151811*

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Introduction

Eichlerianic acid is a naturally occurring tetranortriterpenoid isolated from *Dysoxylum lenticellatum*[1][2]. As a member of the triterpenoid class of compounds, it holds potential for further investigation into its biological activities. This technical guide provides a summary of its known physicochemical properties, a detailed, representative experimental protocol for its isolation and characterization, and a generalized workflow for these processes.

Physicochemical Properties of Eichlerianic Acid

Quantitative data on **Eichlerianic acid** is sparse in publicly available literature. The following table summarizes the currently available information. Further experimental determination of properties such as melting point, boiling point, pKa, and LogP is required for a complete physicochemical profile.

Property	Value	Source
CAS Number	56421-13-7	[1]
Molecular Formula	C ₃₀ H ₅₀ O ₄	[1]
Molecular Weight	474.72 g/mol	[1]
Initial Source	Dysoxylum lenticellatum C. Y. Wu ex H. Li	[1][2]

Experimental Protocols

While the specific protocol for the initial isolation of **Eichlerianic acid** is detailed in a 2003 publication by Qi S.H., et al., the full text is not widely available[1][2]. However, a general and robust methodology for the isolation and characterization of triterpenoid acids from plant material can be described. The following is a representative protocol based on established techniques for similar compounds.

Extraction of Triterpenoid Acids

This phase aims to extract a crude mixture of compounds, including **Eichlerianic acid**, from the plant source.

- Materials and Reagents:
 - Dried and powdered plant material (e.g., twigs of *Dysoxylum lenticellatum*)
 - Methanol (MeOH)
 - n-hexane
 - Ethyl acetate (EtOAc)
 - Rotary evaporator
 - Filter paper and funnel
- Procedure:

- Macerate the powdered plant material in methanol at room temperature for 72 hours to extract a broad range of metabolites.
- Filter the extract and concentrate it under reduced pressure using a rotary evaporator to yield a crude methanol extract.
- Suspend the crude extract in a water-methanol mixture and perform liquid-liquid partitioning.
- First, partition with n-hexane to remove non-polar compounds like fats and waxes.
- Subsequently, partition the aqueous methanol phase with ethyl acetate to extract medium-polarity compounds, which include triterpenoid acids.
- Collect the ethyl acetate fraction and evaporate the solvent to obtain a crude triterpenoid-rich extract.

Isolation and Purification by Chromatography

This phase involves separating the individual compounds from the crude extract.

- Materials and Reagents:
 - Crude triterpenoid-rich extract
 - Silica gel for column chromatography
 - A series of solvents with increasing polarity (e.g., n-hexane, ethyl acetate, and methanol mixtures)
 - Thin Layer Chromatography (TLC) plates
 - High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Procedure:
 - Subject the crude extract to column chromatography on a silica gel column.

- Elute the column with a gradient of solvents, starting with non-polar solvents (e.g., 100% n-hexane) and gradually increasing the polarity by adding ethyl acetate and then methanol.
- Collect fractions and monitor the separation using TLC.
- Combine fractions that show similar TLC profiles.
- Further purify the fractions containing the compound of interest using preparative HPLC to achieve high purity.

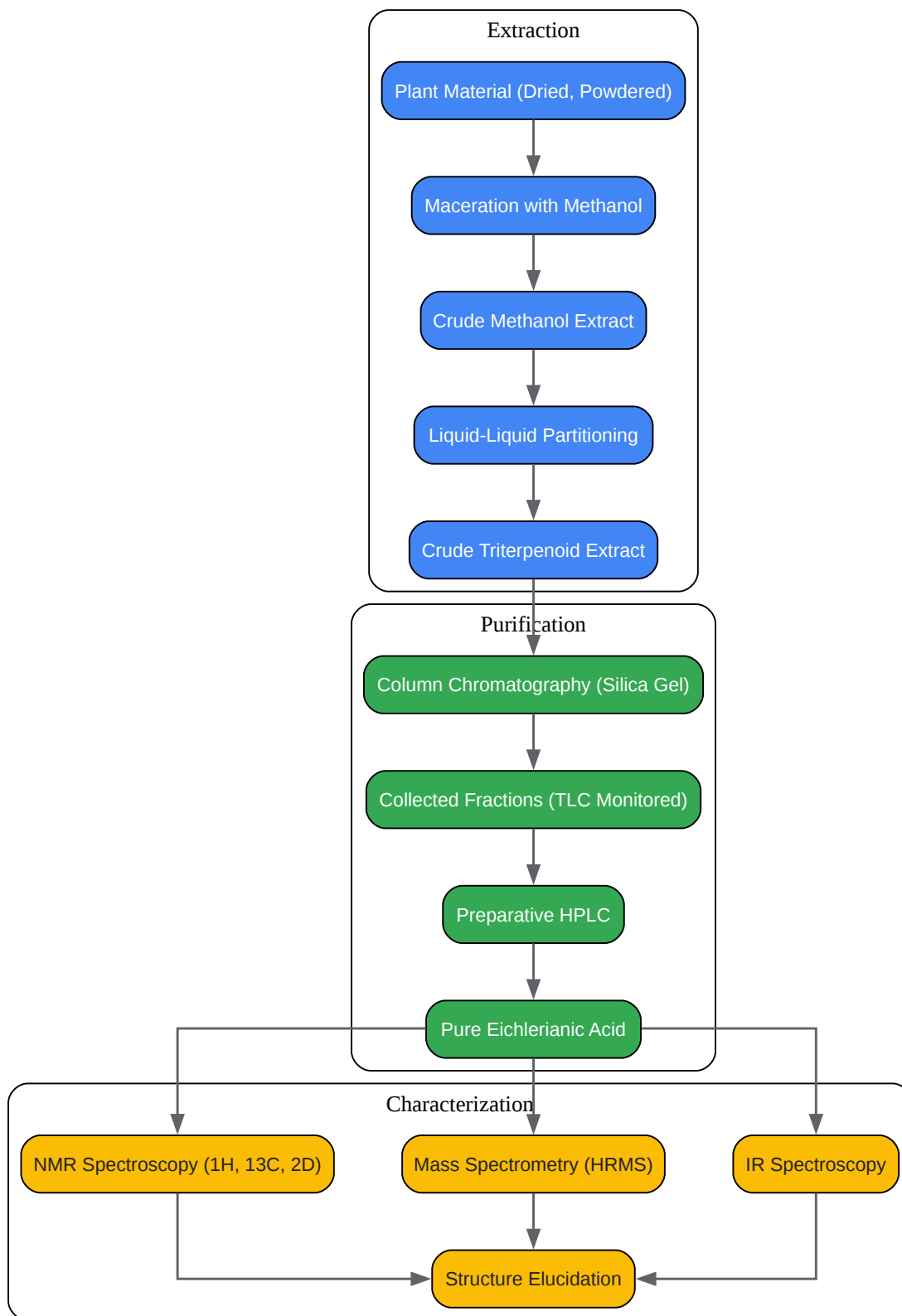
Structural Characterization

This phase focuses on identifying the molecular structure of the isolated compound.

- Instrumentation:
 - Nuclear Magnetic Resonance (NMR) Spectrometer
 - Mass Spectrometer (MS)
 - Infrared (IR) Spectrometer
- Procedure:
 - Acquire ^1H NMR and ^{13}C NMR spectra to determine the carbon-hydrogen framework of the molecule.
 - Use 2D NMR techniques (e.g., COSY, HSQC, HMBC) to establish the connectivity of atoms.
 - Perform high-resolution mass spectrometry (HRMS) to confirm the molecular formula.
 - Use IR spectroscopy to identify functional groups present in the molecule, such as hydroxyl (-OH) and carboxyl (-COOH) groups.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the isolation and characterization of a triterpenoid acid like **Eichlerianic acid** from a plant source.



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Caption: Generalized workflow for the isolation and characterization of **Eichlerianic acid**.

Signaling Pathways

To date, there is no publicly available scientific literature detailing the specific signaling pathways in which **Eichlerianic acid** is involved. Further biological and pharmacological studies are necessary to elucidate its mechanism of action and its effects on cellular signaling.

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